

Bianthrone: A Technical Guide to its Discovery, Properties, and Chromic Behavior

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Compound of Interest

Compound Name: *Bianthrone*

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Introduction

Bianthrone (10,10'-bianthracen-9(10H)-one) is a fascinating polycyclic aromatic hydrocarbon that holds a significant place in the history of organic chemistry. Its unique structural features and dynamic behavior, particularly its photochromic and thermochromic properties, have captivated scientists for over a century. This technical guide provides an in-depth exploration of the discovery, historical research, chemical properties, and experimental protocols related to **bianthrone**, tailored for an audience of researchers and professionals in the chemical and pharmaceutical sciences.

Discovery and Historical Research

The story of **bianthrone** begins in the early 20th century with the pioneering work of German chemist Roland Scholl. In 1901, Scholl first reported the synthesis of **bianthrone**, a discovery that laid the groundwork for future investigations into the intriguing properties of this molecule. His initial synthesis marked a significant achievement in the field of polycyclic aromatic compounds.

Decades later, in the mid-20th century, the research on **bianthrone** took a significant turn with the work of Yehuda Hirshberg. In 1950, Hirshberg's investigation into the light-induced reversible color change of **bianthrone** led him to coin the term "photochromism." This phenomenon, where a compound undergoes a reversible change in color upon exposure to

light, became a central theme in the study of **bianthrone** and its derivatives. Hirshberg's work opened up new avenues of research into the photochemistry of organic molecules and laid the foundation for the development of light-sensitive materials.

The historical research on **bianthrone** has largely revolved around understanding the mechanism of its photochromism and thermochromism. It was discovered that **bianthrone** exists in two stable conformational isomers: a ground-state, non-planar "folded" form (A-form) and a higher-energy, nearly planar "twisted" form (B-form). The transition between these two forms is responsible for the observed color change.

Chemical and Physical Properties

Bianthrone is a yellow crystalline solid with the molecular formula $C_{28}H_{16}O_2$. It is sparingly soluble in common organic solvents. The key to its unique properties lies in its molecular structure, which consists of two anthrone moieties connected by a central carbon-carbon double bond. This central bond is highly crowded, leading to the existence of the distinct A and B conformers.

Property	Value	Reference
Molecular Formula	C ₂₈ H ₁₆ O ₂	--INVALID-LINK--
Molecular Weight	384.43 g/mol	--INVALID-LINK--
Appearance	Yellow crystalline powder	
Melting Point	300 °C	[1]
Solubility	Sparingly soluble in organic solvents	
UV-Vis (A-form)	~394 nm	
UV-Vis (B-form)	~650-680 nm	
¹ H NMR (CDCl ₃ , ppm)	δ 7.24 (s, 16H)	[2]
¹³ C NMR (CDCl ₃ , ppm)	δ 183.9, 139.9, 133.1, 129.0, 128.8, 128.5, 127.4, 127.2, 126.9, 126.7, 126.5, 126.3, 126.1, 125.9	--INVALID-LINK--
Enthalpy Difference (A → B)	~3-5 kcal/mol	[3]
Activation Energy (A → B)	Varies with solvent and substitution	[3]

Experimental Protocols

Original Synthesis of Bianthrone (Scholl, 1901)

While the full experimental details from Scholl's 1901 publication are not readily available in modern databases, the synthesis is understood to have involved the reduction of anthraquinone. A general representation of this approach is the reduction of anthraquinone to anthrone, followed by oxidative dimerization.

Modern Synthesis of Bianthrone from Anthrone

A convenient one-step synthesis of **bianthrone** from commercially available anthrone has been developed.[1]

Materials:

- Anthrone
- Molecular Iodine (I₂)
- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU)
- Dichloromethane (CH₂Cl₂)

Procedure:

- Dissolve anthrone in dichloromethane in a round-bottom flask.
- Add molecular iodine and DBU to the solution at room temperature.
- Stir the reaction mixture in the dark.
- Monitor the reaction progress by thin-layer chromatography.
- Upon completion, quench the reaction and purify the product by column chromatography to yield **bianthrone**.

Investigation of Photochromism

The photochromic behavior of **bianthrone** can be investigated using UV-Vis spectroscopy.

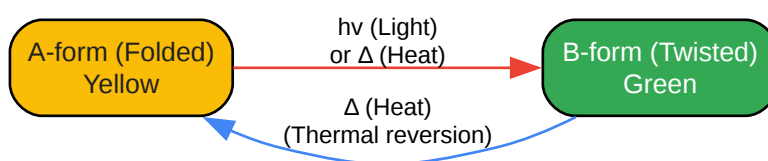
Materials:

- **Bianthrone**
- A suitable solvent (e.g., toluene)
- Quartz cuvette
- UV lamp (for irradiation)
- UV-Vis spectrophotometer

Procedure:

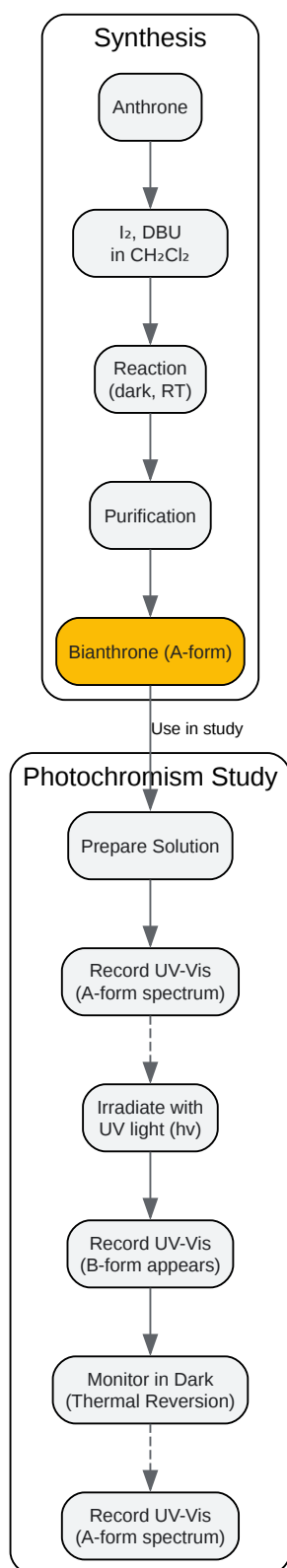
- Prepare a dilute solution of **bianthrone** in the chosen solvent.
- Record the initial UV-Vis absorption spectrum of the solution. This will show the characteristic absorption of the A-form.
- Irradiate the solution in the quartz cuvette with a UV lamp for a specific period.
- Immediately record the UV-Vis absorption spectrum of the irradiated solution. A new absorption band in the visible region (around 650-680 nm) will appear, corresponding to the B-form.
- Monitor the thermal reversion by recording spectra at regular intervals in the dark. The absorption band of the B-form will decrease as it converts back to the A-form.

Visualizations



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Caption: Conformational isomerization of **bianthrone** between the folded (A) and twisted (B) forms.



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Caption: Experimental workflow for the synthesis of **bianthrone** and the investigation of its photochromism.

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References

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